

# Application Notes and Protocols for CAF-382

## Stock Solution Preparation

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### Compound of Interest

Compound Name: CAF-382

Cat. No.: B15585533

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## Introduction

**CAF-382**, also known as SGC-CAF382-1, is a potent and selective inhibitor of Cyclin-Dependent Kinase-Like 5 (CDKL5). Its utility in cellular and biochemical assays necessitates the accurate preparation of stock solutions to ensure experimental reproducibility and reliability. This document provides a detailed protocol for the preparation, storage, and handling of **CAF-382** stock solutions.

## Quantitative Data Summary

For ease of reference and calculation, the key quantitative data for **CAF-382** are summarized in the table below.

| Parameter                                | Value                                                          |
|------------------------------------------|----------------------------------------------------------------|
| Molecular Weight                         | 366.50 g/mol                                                   |
| Appearance                               | White to light yellow solid                                    |
| Recommended Solvent                      | Dimethyl Sulfoxide (DMSO)                                      |
| Recommended Stock Solution Concentration | 10 mM                                                          |
| Storage of Solid Compound                | Refer to supplier datasheet (typically -20°C)                  |
| Storage of Stock Solution in DMSO        | -80°C for up to 6 months-20°C for up to 1 month <sup>[1]</sup> |
| Recommended Working Concentration        | ≤100 nM for cell-based assays                                  |

## Experimental Protocol: Preparation of a 10 mM CAF-382 Stock Solution

This protocol details the steps to prepare a 10 mM stock solution of **CAF-382** in DMSO.

Materials:

- **CAF-382** powder
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, polypropylene microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Vortex mixer
- Calibrated micropipettes and sterile, nuclease-free pipette tips

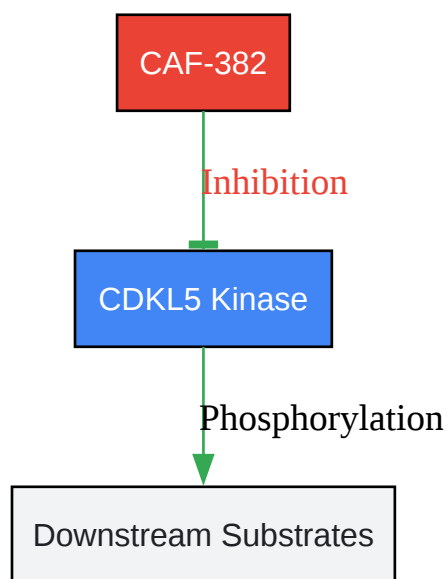
Procedure:

- Pre-Weighing Preparations:

- Before opening, bring the vial of **CAF-382** powder to room temperature to prevent condensation.
- Briefly centrifuge the vial to ensure all the powder is collected at the bottom.
- Weighing the Compound:
  - Tare a sterile microcentrifuge tube on a calibrated analytical balance.
  - Carefully weigh the desired amount of **CAF-382** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh 3.665 mg of **CAF-382**.
    - Calculation:  $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ mg/g}$
    - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 366.50 \text{ g/mol} \times 1000 \text{ mg/g} = 3.665 \text{ mg}$
- Dissolution:
  - Add the appropriate volume of DMSO to the tube containing the weighed **CAF-382**. To prepare a 10 mM stock solution with 3.665 mg of **CAF-382**, add 1 mL of DMSO.
  - Cap the tube securely.
- Mixing:
  - Vortex the solution for 1-2 minutes until the **CAF-382** is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary, but avoid excessive heat. Visually inspect the solution to ensure there are no visible particulates.
- Aliquoting and Storage:
  - To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile polypropylene microcentrifuge tubes or amber glass vials.
  - Clearly label each aliquot with the compound name, concentration, date of preparation, and solvent.

- For long-term storage (up to 6 months), store the aliquots at -80°C.[1]
- For short-term storage (up to 1 month), store at -20°C.[1]
- Crucially, protect the stock solution from light.[1]

## Signaling Pathway and Experimental Workflow Diagrams



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## References

- 1. [medchemexpress.cn](https://www.medchemexpress.cn) [[medchemexpress.cn](https://www.medchemexpress.cn)]
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